

Personal protective equipment for handling 2-(4-Bromophenyl)furan

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)furan

Cat. No.: B086049

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Essential Safety and Handling Guide for 2-(4-Bromophenyl)furan

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(4-Bromophenyl)furan** (CAS No. 14297-34-8). Adherence to these protocols is essential for ensuring a safe laboratory environment. While a specific Safety Data Sheet (SDS) for this compound is not readily available, the following recommendations are based on the known hazards of structurally similar chemicals, including brominated organic compounds and furan derivatives.

Hazard Assessment

2-(4-Bromophenyl)furan is a brominated aromatic furan. Brominated organic compounds can present significant health and safety hazards, including toxicity, corrosivity, and reactivity.^[1] Furan and its derivatives are known to be flammable and can form explosive peroxides upon storage, especially when exposed to air and light.^{[2][3]} Some furan derivatives are suspected of causing genetic defects and cancer.^[2] Therefore, **2-(4-Bromophenyl)furan** should be handled as a hazardous compound with potential for acute toxicity, skin and eye irritation, and flammability.

Operational Plan

A systematic approach to handling and disposal is critical for safety and regulatory compliance.

Preparation and Handling:

- Engineering Controls: All handling of **2-(4-Bromophenyl)furan** should be conducted in a well-ventilated laboratory, inside a certified chemical fume hood to minimize inhalation exposure.^{[2][4]}
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.^{[2][5]} Ground all equipment to prevent static discharge.^{[2][3]}
- Personal Protective Equipment (PPE): Before handling, ensure all necessary PPE is correctly worn.^[2]
- Avoid Contact: Avoid contact with skin and eyes.^[5] In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.^{[2][5]}

Storage:

- Conditions: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area away from direct sunlight.^{[1][2]} For long-term storage, refrigeration at 2-8°C is advisable.^{[6][7]}
- Incompatibilities: Segregate from incompatible chemicals such as strong oxidizing agents, alkalis, and reducing agents.^{[1][8]}
- Peroxide Formation: Furan derivatives may form explosive peroxides on prolonged storage.^[3] Containers should be dated upon opening and periodically tested for the presence of peroxides.

Spill Management:

- Minor Spills: Alert personnel in the immediate area. If the compound is flammable, extinguish all ignition sources.^[1] Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a labeled hazardous waste container.^[1]
- Major Spills: Evacuate the area and contact emergency services.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-(4-Bromophenyl)furan**.

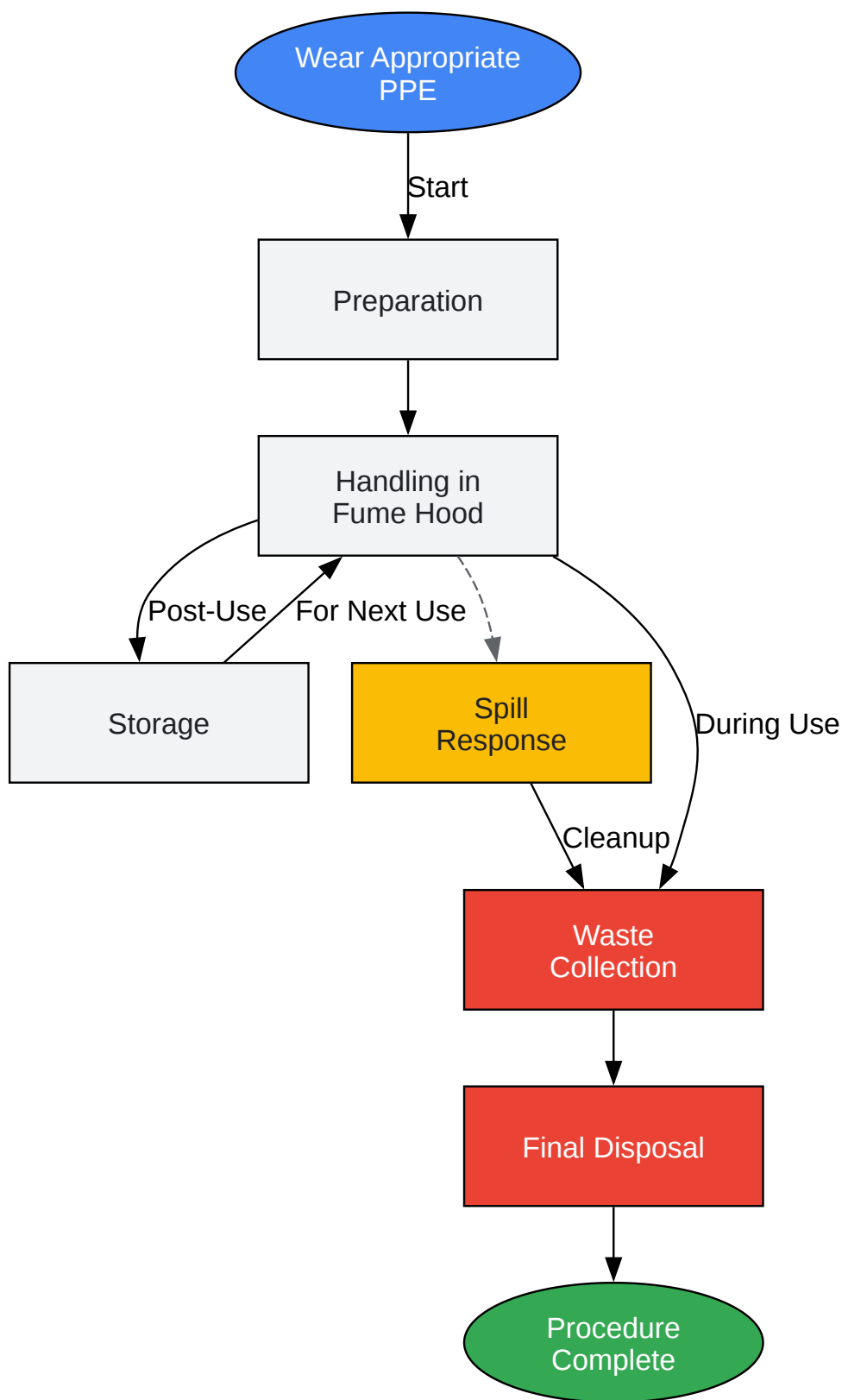
Protection Type	Required PPE	Specifications & Best Practices
Eye and Face Protection	Chemical splash goggles and a face shield	Goggles must meet ANSI Z87.1 or EN 166 standards. A face shield should be worn over goggles, especially when there is a risk of splashing. [2] [9]
Skin and Body Protection	Chemical-resistant lab coat and disposable gloves	A flame-resistant lab coat is recommended. [2] Disposable nitrile or neoprene gloves provide good short-term protection. [2] [9] For prolonged contact, consult the glove manufacturer's chemical resistance guide. Always inspect gloves before use and change them immediately upon contamination. [2]
Respiratory Protection	Use in a certified chemical fume hood	All handling should occur within a fume hood to minimize inhalation exposure. [2] [4] If a fume hood is not available or if there is a risk of exceeding exposure limits, a full-face respirator with appropriate cartridges for organic vapors should be used. [10]
Footwear	Closed-toe shoes	Shoes must cover the entire foot to protect against spills. [2]

Disposal Plan

Improper disposal of brominated organic compounds can cause significant environmental harm and may violate regulations.

- Waste Categorization: All waste containing **2-(4-Bromophenyl)furan** must be categorized as halogenated organic waste.[\[1\]](#)[\[11\]](#)
- Solid Waste: Contaminated lab supplies (e.g., gloves, filter paper, absorbent materials) must be collected in a designated and clearly labeled solid hazardous waste container.[\[1\]](#)
- Liquid Waste: Solutions containing **2-(4-Bromophenyl)furan** should be collected in a dedicated, sealed, and labeled container for halogenated organic waste.[\[1\]](#)[\[11\]](#) Do not mix with non-halogenated organic waste.[\[1\]](#)
- Disposal Method: All waste must be disposed of through a licensed professional waste disposal service in accordance with federal, state, and local regulations.[\[4\]](#)[\[12\]](#)

Workflow for Handling 2-(4-Bromophenyl)furan



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Caption: Workflow for handling **2-(4-Bromophenyl)furan**.

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